

Personal protective equipment for handling Anpirtoline hydrochloride

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Compound of Interest

Compound Name: Anpirtoline hydrochloride

Cat. No.: B1662563

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Essential Safety and Handling Guide for Anpirtoline Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Anpirtoline hydrochloride**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Anpirtoline hydrochloride is a potent and selective 5-HT_{1B} receptor agonist.^[1] As a synthetic compound, it appears as a white solid that is soluble in water and DMSO.^[2] While specific hazard data for **Anpirtoline hydrochloride** is not readily available, its chemical structure as a hydrochloride salt of an amine suggests that it should be handled with care, following protocols for similar chemical compounds.

Hazard Identification and Personal Protective Equipment (PPE)

Given the nature of amine hydrochlorides, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **Anpirtoline hydrochloride**.

Protection Type	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	Must comply with EN 166 (EU) or NIOSH (US) standards.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). A lab coat or protective suit should be worn.	Inspect gloves prior to use. Contaminated clothing should be washed before reuse.[3]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.	Required when ventilation is inadequate, for spill response, or when handling large quantities to avoid inhaling dust or fumes.[3]
Hand Protection	Chemical-resistant gloves.	Wash hands thoroughly after handling.[3]

Operational and Disposal Plans

Handling and Storage:

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[3] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3] Do not eat, drink, or smoke when using this product.[3][4] Wash hands and any exposed skin thoroughly after handling.[3]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[3] **Anpirtoline hydrochloride** should be stored in a cool, well-ventilated area, not exposed to direct sunlight.[2] For long-term storage, it is recommended to desiccate at +4°C.[1]

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell.[3] Rinse mouth.[3]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- If on Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[3]

Spill and Disposal Procedures:

- Spills: For minor spills, ensure adequate ventilation.[3] Carefully sweep up or vacuum the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5] For major spills, evacuate the area and follow emergency procedures.[5]
- Disposal: Dispose of contents and containers in accordance with local, regional, and national regulations. This compound should be treated as hazardous waste and disposed of at an approved waste disposal plant.[6] Do not empty into drains.[6] For small quantities, mixing with an unappealing substance like cat litter or coffee grounds and placing it in a sealed plastic bag for trash disposal may be an option if permitted by local regulations, but is generally not recommended for laboratory chemicals.[7]

Experimental Protocols

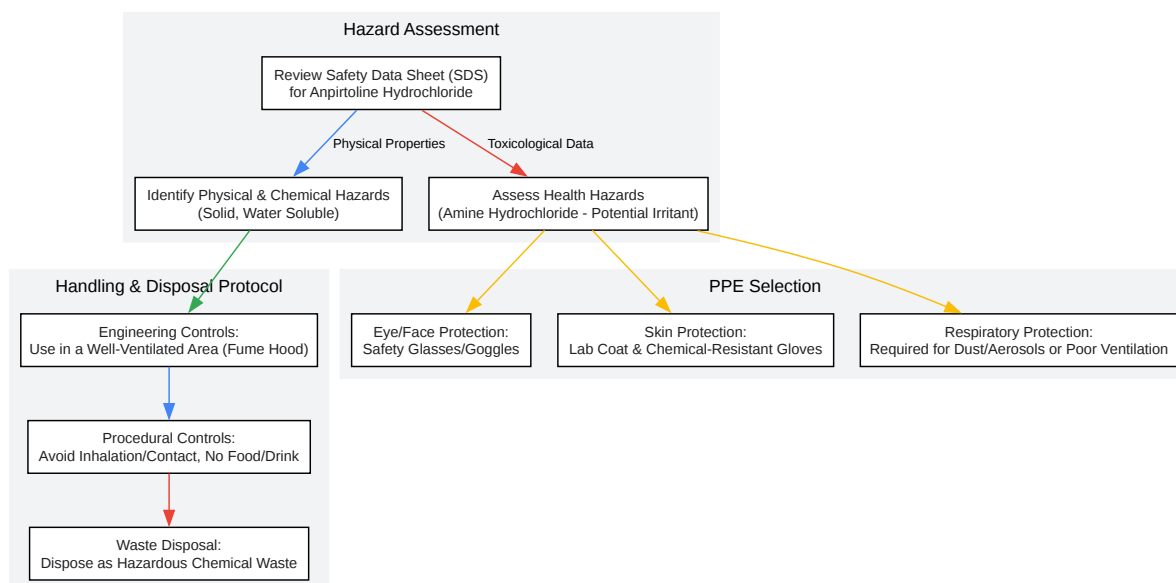
Preparing Stock Solutions:

Anpirtoline hydrochloride is soluble in water and DMSO.[1][2] The following table provides guidance on preparing stock solutions based on a molecular weight of 265.2 g/mol .[1] Note that the batch-specific molecular weight may vary.[1]

Desired Concentration	Solvent Volume for 1 mg	Solvent Volume for 5 mg	Solvent Volume for 10 mg
1 mM	3.77 mL	18.85 mL	37.71 mL
5 mM	0.75 mL	3.77 mL	7.54 mL
10 mM	0.38 mL	1.89 mL	3.77 mL
50 mM	0.08 mL	0.38 mL	0.75 mL

Methodology for Ensuring Laboratory Safety:

A systematic approach to laboratory safety is crucial when handling any chemical compound. The following workflow outlines the decision-making process for selecting the appropriate personal protective equipment and handling procedures for **Anpirtoline hydrochloride**.



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Caption: Workflow for Safe Handling of **Anpirtoline Hydrochloride**.

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References

- 1. Anpirtoline hydrochloride | 5-HT1B Receptors | Tocris Bioscience [tocris.com]
- 2. Anpirtoline - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. chemos.de [chemos.de]
- 7. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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